

What are the fundamental properties of Lithium tetrahydroborate?

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Compound of Interest

Compound Name: *Lithium tetrahydroborate*

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A Technical Guide to the Fundamental Properties of **Lithium Tetrahydroborate** (LiBH_4)

Introduction

Lithium tetrahydroborate, also known as lithium borohydride (LiBH_4), is a powerful and versatile inorganic reducing agent with significant applications in organic synthesis, materials science, and as a high-capacity hydrogen storage material.[1] As a member of the complex hydride family, it is stronger than sodium borohydride yet generally safer to handle than lithium aluminum hydride, occupying a crucial niche in chemical reactivity.[2][3] Its low molecular weight and high hydrogen content (18.5 wt%) make it a subject of intense research for energy applications.[4][5]

This technical guide provides an in-depth overview of the fundamental chemical, physical, and reactive properties of LiBH_4 . It is intended for researchers, chemists, and materials scientists who require detailed, quantitative data and standardized protocols for its use.

Core Chemical and Physical Properties

Lithium tetrahydroborate is a white to grayish, hygroscopic crystalline solid that is highly sensitive to moisture.[1][6] It must be stored and handled under a dry, inert atmosphere to prevent decomposition.[1][7]

Data Presentation

The quantitative properties of **Lithium Tetrahydroborate** are summarized in the tables below for ease of reference and comparison.

Table 1: General and Structural Properties of **Lithium Tetrahydroborate**

Property	Value	Source(s)
Synonyms	Lithium borohydride, Lithium hydroborate	[1] [2] [3]
CAS Number	16949-15-8	[8] [9]
Molecular Formula	LiBH ₄	[1] [8]
Molecular Weight	21.784 g/mol	[3]
Appearance	White to grayish crystalline solid/powder	[1] [6]
Crystal Structure	Orthorhombic (at room temperature)	[3] [8]

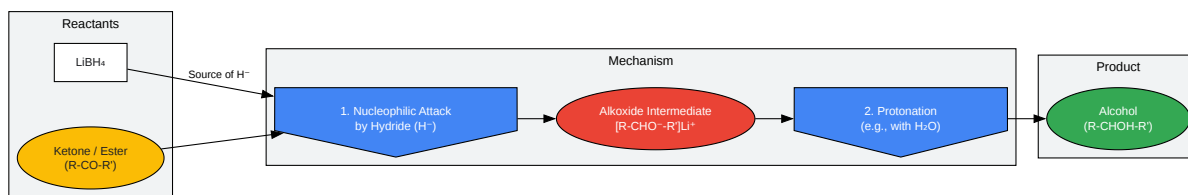
Table 2: Thermodynamic and Physical Data

Property	Value	Source(s)
Melting Point	268 - 280 °C (decomposes)	[1][3][7][8][10]
Decomposition Temp.	~380 °C	[3][8][10]
Density	0.666 g/cm ³	[3]
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-193.83 to -198.83 kJ/mol	[3][10]
Standard Molar Entropy (S^\ominus_{298})	75.7 J/(mol·K)	[3][10]
Molar Heat Capacity (Cp)	82.6 J/(mol·K)	[3][10]
Solubility in Diethyl Ether	2.5 - 4.28 g/100 mL (at 25 °C)	[3][10]
Solubility in Tetrahydrofuran (THF)	28 g/100 mL (at 25 °C)	[10]
Solubility in Water	Reacts violently	[1][3]

Reactivity and Chemical Behavior

As a Reducing Agent

LiBH₄ is a potent reducing agent capable of reducing a wide range of functional groups. Its reactivity is greater than that of sodium borohydride, allowing it to reduce esters and amides, a reaction not readily achieved by NaBH₄.^[3] This enhanced reactivity is attributed to the polarization of the carbonyl substrate by the lithium cation.^[3] However, it is more chemoselective and safer to handle than the more powerful lithium aluminum hydride, as it does not typically reduce nitro groups, alkyl halides, or tertiary amides.^{[3][7]}

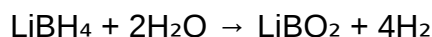


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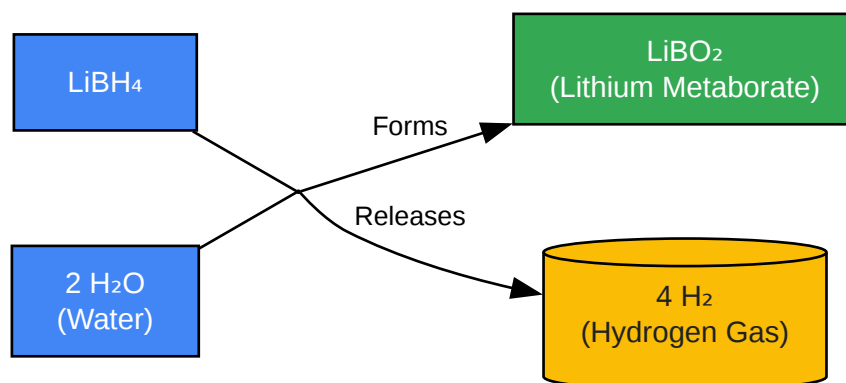
Figure 1: Generalized mechanism for the reduction of a carbonyl compound by LiBH_4 .

Reaction with Protic Solvents

LiBH_4 reacts exothermically and often violently with protic solvents like water and alcohols to produce hydrogen gas.[1][6] The hydrolysis reaction proceeds as follows:



This reactivity makes it imperative to use dry, aprotic solvents such as diethyl ether or tetrahydrofuran (THF) for reactions.[7]



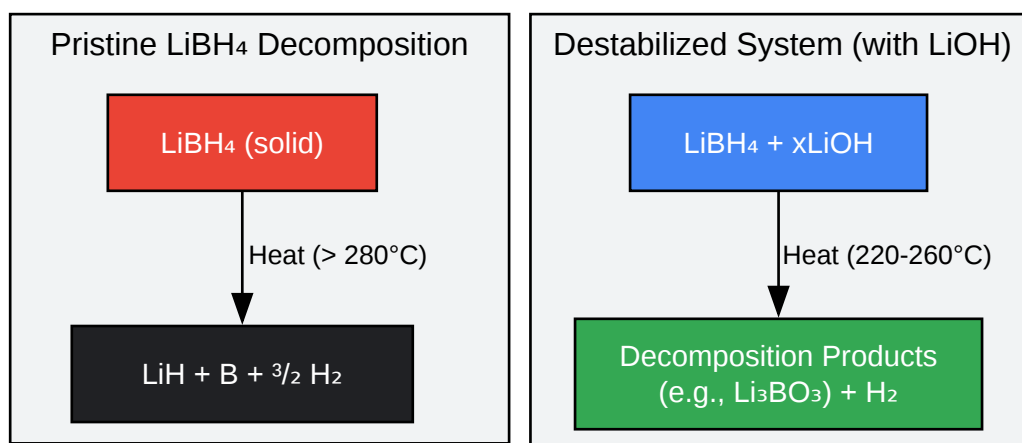
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Figure 2: Hydrolysis reaction of **Lithium Tetrahydroborate** with water.

Thermal Decomposition and Hydrogen Storage

Upon heating, LiBH_4 undergoes a phase transition at approximately 116°C before melting and decomposing.[11] The decomposition, which occurs at temperatures above 280°C , releases a significant amount of hydrogen gas, making it a promising material for hydrogen storage.[4][7] The decomposition pathway is complex, but ultimately yields lithium hydride, boron, and hydrogen gas.

Recent research has focused on destabilizing LiBH_4 with additives, such as lithium hydroxide (LiOH), to lower the hydrogen release temperature.[4][5][12] This destabilization is achieved through a coupling reaction between the hydridic hydrogen ($\text{H}\delta^-$) in the $[\text{BH}_4]^-$ anion and the protic hydrogen ($\text{H}\delta^+$) in the $[\text{OH}]^-$ anion.[4][5]



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Figure 3: Comparison of thermal decomposition pathways for pristine and destabilized LiBH_4 .

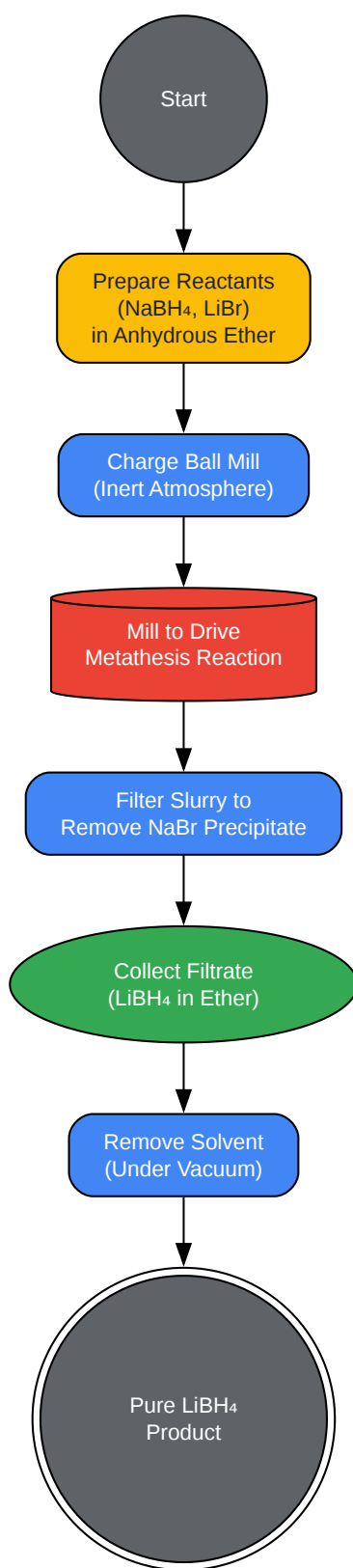
Experimental Protocols

Synthesis Methodologies

Protocol 3.1.1: Metathesis from Sodium Borohydride and Lithium Halide This is a common industrial method for producing LiBH_4 . [7]

- Materials: Sodium borohydride (NaBH_4), lithium chloride (LiCl) or lithium bromide (LiBr), and an anhydrous ether solvent (e.g., diethyl ether or THF).

- Apparatus: High-energy ball mill, inert atmosphere glovebox or Schlenk line, filtration apparatus.
- Procedure: a. Under an inert atmosphere (argon or nitrogen), charge the ball mill vessel with equimolar amounts of NaBH_4 and the lithium halide. b. Add the anhydrous ether solvent. c. Mill the mixture for a specified duration to facilitate the metathesis reaction: $\text{NaBH}_4 + \text{LiX} \rightarrow \text{LiBH}_4 + \text{NaX (s)}$.^[7] d. Following the reaction, filter the mixture under inert atmosphere to remove the precipitated sodium halide (NaCl or NaBr). e. The resulting filtrate is a solution of LiBH_4 in the ether solvent. The solid product can be obtained by careful removal of the solvent under vacuum. f. A reaction yield of up to 90% can be achieved with this method.^[7]



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Figure 4: Experimental workflow for the synthesis of LiBH_4 via ball-milled metathesis.

Protocol 3.1.2: Synthesis from Lithium Hydride and Boron Trifluoride An alternative laboratory-scale synthesis involves the reaction of lithium hydride with boron trifluoride etherate.[3][13]

- Materials: Lithium hydride (LiH), boron trifluoride diethyl etherate (BF₃·OEt₂), anhydrous diethyl ether.
- Apparatus: Schlenk flask, dropping funnel, magnetic stirrer, inert atmosphere setup.
- Procedure: a. Suspend four equivalents of LiH powder in anhydrous diethyl ether in a flask under an inert atmosphere. b. Cool the suspension in an ice bath. c. Add one equivalent of BF₃·OEt₂ dropwise to the stirred suspension. d. The reaction proceeds according to the stoichiometry: $4\text{LiH} + \text{BF}_3\cdot\text{OEt}_2 \rightarrow \text{LiBH}_4 + 3\text{LiF(s)} + \text{Et}_2\text{O}$. [3] e. After the addition is complete, allow the mixture to warm to room temperature and stir for several hours. f. Filter the reaction mixture to remove the insoluble lithium fluoride (LiF) precipitate. g. The LiBH₄ remains in the ether solution and can be used directly or isolated by solvent evaporation.

Analytical Procedures

Protocol 3.2.1: Purity Determination by Titration The purity of LiBH₄ is commonly determined by titration, which quantifies the active hydride content.[1]

- Principle: This method typically involves the controlled hydrolysis of a weighed sample of LiBH₄ in a sealed system, followed by the quantification of the evolved hydrogen gas or the titration of the resulting basic solution.
- Procedure (General Outline for Acid-Base Titration): a. Under an inert atmosphere, accurately weigh a sample of LiBH₄. b. Carefully and slowly quench the sample in a known excess of cooled, degassed water to form a solution of lithium metaborate (LiBO₂), a basic salt. c. Titrate the resulting solution with a standardized acid (e.g., HCl) to a potentiometric or colorimetric endpoint. d. The amount of acid consumed is used to calculate the molar amount of LiBH₄ in the original sample, thereby determining its purity. Note: Due to the violent reaction with water, extreme caution and specialized equipment are necessary.

Safety and Handling Protocols

LiBH₄ is a hazardous material that requires strict safety precautions.[1] It is highly flammable, corrosive, and toxic if inhaled or ingested.[1][14]

Table 3: Hazard Identification and Classifications

Hazard Type	GHS Code	Description	Source(s)
Physical	H260	In contact with water releases flammable gases which may ignite spontaneously	[1][14]
Health	H301	Toxic if swallowed	[1][14]
Health	H331	Toxic if inhaled	[1]
Health	H314	Causes severe skin burns and eye damage	[1][14]
Health	H335	May cause respiratory irritation	[1]

Storage and Handling:

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area, away from water, moisture, and sources of ignition.[14][15] Storage under an inert gas (argon or nitrogen) is mandatory.[1][7]
- Handling: All manipulations should be performed in a glovebox or under an inert atmosphere using a Schlenk line.[15] Avoid creating dust.[15] The workplace must be kept dry.[14]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, flame-retardant laboratory coat, and chemical safety goggles with a face shield.[1][15] A NIOSH-approved respirator is required when dusts are generated.[15]

Emergency Procedures:

- Spills: Do not use water. Cover the spill with dry sand, dry earth, or another non-combustible dry material.[6] Eliminate all ignition sources.[6]

- Fire: DO NOT USE WATER OR FOAM.[6] Use Class D fire extinguishers, such as those containing dry sand, sodium chloride powder, or limestone powder.[6][15] If possible and safe, move containers away from the fire.[6]

Conclusion

Lithium tetrahydroborate is a high-energy compound with a unique profile of reactivity and physical properties. Its role as a selective and powerful reducing agent is well-established in chemical synthesis. Furthermore, its exceptionally high hydrogen density continues to drive research into its application for chemical hydrogen storage. A thorough understanding of its properties, combined with strict adherence to safety and handling protocols, is essential for leveraging its capabilities effectively and safely in a research and development environment.

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